

In-Depth Technical Guide to Apoptosis Inducer 4 (Compound 12b)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Apoptosis inducer 4

Cat. No.: B15143781

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Abstract

Apoptosis Inducer 4, identified as Compound 12b in the scientific literature, is a novel hydrogen sulfide (H₂S) releasing derivative of oridonin. This compound has demonstrated significant antiproliferative and pro-apoptotic activities in various cancer cell lines. Its mechanism of action involves the induction of both the extrinsic and intrinsic apoptotic pathways, leading to cell cycle arrest and programmed cell death. This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of **Apoptosis Inducer 4** (Compound 12b), including detailed experimental protocols and a visualization of its signaling pathway.

Chemical Structure and Properties

Apoptosis Inducer 4 (Compound 12b) is a semi-synthetic compound derived from oridonin, a natural ent-kaurane diterpenoid. The key modification is the addition of a hydrogen sulfide-releasing moiety, which is crucial for its enhanced anticancer effects.

Table 1: Chemical and Physical Properties of **Apoptosis Inducer 4** (Compound 12b)

| Property | Value |
|-------------------|--|
| IUPAC Name | (1R,2S,6S,6aR,7S,9R,10aS,11aS)-1,6,9-trihydroxy-2-(hydroxymethyl)-1,7-dimethyl-11-methylidene-1H,2H,6H,6aH,7H,8H,9H,10H,10aH,11H-benzo[de]cyclopenta[a]chromen-5-one |
| Molecular Formula | C ₄₁ H ₅₀ O ₁₁ S ₃ |
| Molecular Weight | 815.02 g/mol |
| CAS Number | 2408050-83-7 |
| Appearance | Solid |
| SMILES String | CC1(C[C@H]2--INVALID-LINK--C3=O)C[C@@H]4[C@]32--INVALID-LINK--CO">C@ (C)C)--INVALID-LINK--C4=O |

Biological Activity and Mechanism of Action

Apoptosis Inducer 4 (Compound 12b) exhibits potent antiproliferative activity against a range of cancer cell lines. Its primary mechanism of action is the induction of apoptosis, a form of programmed cell death.

2.1. Antiproliferative Activity

The efficacy of Compound 12b has been quantified by determining its half-maximal inhibitory concentration (IC₅₀) in various cancer cell lines.

Table 2: Antiproliferative Activity (IC₅₀) of **Apoptosis Inducer 4** (Compound 12b)

| Cell Line | Cancer Type | IC ₅₀ (μM) |
|-----------|------------------------------|-----------------------|
| HepG2 | Hepatocellular Carcinoma | 2.57 |
| HCT-116 | Colorectal Carcinoma | 5.81 |
| K562 | Chronic Myelogenous Leukemia | 0.95 |

Data sourced from Li et al., 2020.

2.2. Induction of Apoptosis

Compound 12b triggers apoptosis through a dual mechanism, activating both the extrinsic (death receptor-mediated) and intrinsic (mitochondrial) pathways. This is accompanied by characteristic morphological changes, such as cell shrinkage and fragmentation of the cell nuclei.

2.3. Cell Cycle Arrest

The compound has been shown to cause cell cycle arrest, which is cell-line dependent. In K562 cells, it induces arrest at the S phase, while in HepG

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com